

Barium Isopropoxide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Barium isopropoxide

Cat. No.: B1588621

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This in-depth guide provides a technical overview of the safety data and handling precautions for **barium isopropoxide**, a compound utilized in various chemical syntheses.

Chemical and Physical Properties

Barium isopropoxide is a white powder that is reactive with water. A summary of its key physical and chemical properties is presented below for easy reference.

Property	Value	Source
Chemical Formula	C ₆ H ₁₄ BaO ₂	[1][2]
Molecular Weight	255.50 g/mol	[1]
Appearance	White Powder	
Melting Point	200 °C (decomposes)	[2][3]
Specific Gravity	0.89	
Solubility	Reacts and decomposes with water. Soluble in alcohols, ketones, and esters.	[2]
Sensitivity	Moisture Sensitive	[3][4]

Hazard Identification and Classification

Barium isopropoxide is classified as a hazardous chemical.^[5] It is a flammable solid that is self-heating in large quantities and may catch fire.^{[1][5]} It is harmful if swallowed or inhaled and causes severe skin burns and eye damage.^{[1][5][6]} It may also cause respiratory irritation.^[5]

GHS Hazard Classifications:

Hazard Class	Category
Flammable solids	Category 2
Self-heating substances and mixtures	Category 2
Acute toxicity, oral	Category 4
Acute toxicity, inhalation	Category 4
Skin corrosion/irritation	Category 1
Serious eye damage/eye irritation	Category 1
Specific target organ toxicity – single exposure (Respiratory system)	Category 3

Source:^{[1][5]}

Handling and Storage Protocols

Proper handling and storage procedures are critical to ensure safety when working with **barium isopropoxide**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.^{[5][7]}
- Avoid breathing dust, fumes, or vapors.^{[5][6]}
- Do not get in eyes, on skin, or on clothing.^[5]
- Wash hands and any exposed skin thoroughly after handling.^{[5][7]}

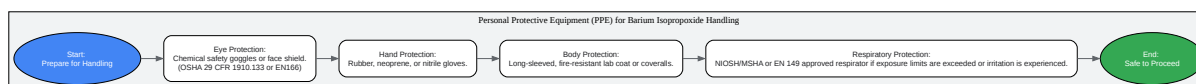
- Do not eat, drink, or smoke when using this product.[5]
- Keep away from heat, sparks, open flames, and hot surfaces.[5]
- Ground/bond container and receiving equipment to prevent static discharge.[5][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][7]
- Store locked up.[5]
- Protect from moisture.[7] **Barium isopropoxide** reacts with water.
- Store under an inert atmosphere, such as nitrogen or argon.[8]
- Keep away from incompatible materials such as acids, alcohols, carbon dioxide, esters, and halogens.[4][8]

Personal Protective Equipment (PPE)

The following diagram outlines the necessary personal protective equipment to be worn when handling **barium isopropoxide**.



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Personal Protective Equipment (PPE) Workflow.

First Aid Measures

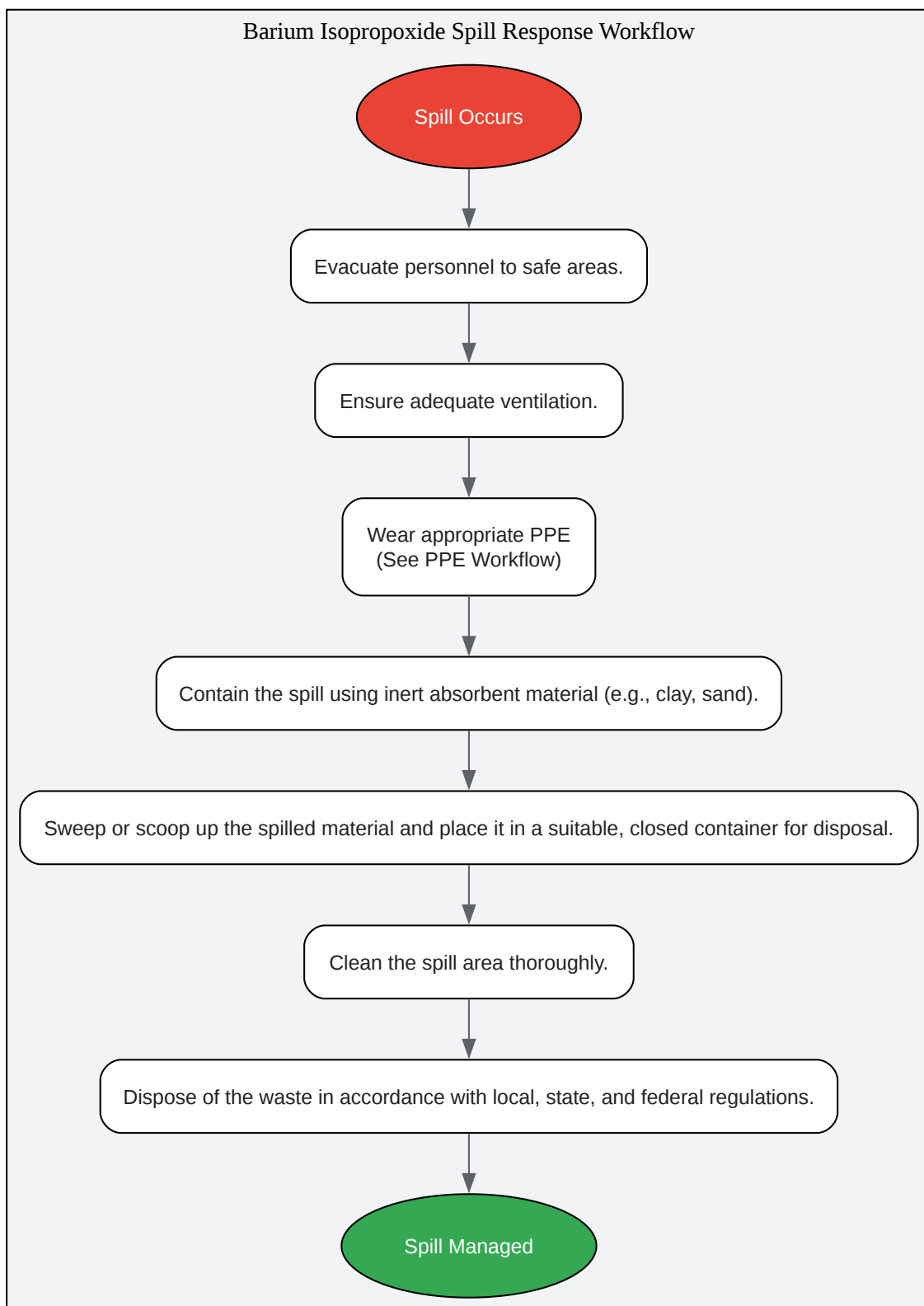
In case of exposure, immediate medical attention is required.^[5] The following are first aid measures to be taken:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration.^[5]
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes.^[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.^[5]
- Ingestion: Rinse mouth. Do NOT induce vomiting.^[5]

In all cases of exposure, call a POISON CENTER or doctor/physician immediately.^[5]

Accidental Release and Spill Management

In the event of a spill, the following workflow should be followed to ensure safe cleanup.



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Barium Isopropoxide Spill Response Workflow.

Fire-Fighting Measures

Barium isopropoxide is a flammable solid.[5]

- Suitable Extinguishing Media: Use CO₂, dry chemical, or foam for extinction.[5] Dry soda ash is also recommended.[8]
- Unsuitable Extinguishing Media: Do not use straight streams of water.[4]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Transportation Information

Barium isopropoxide is regulated for transport. The proper shipping information is as follows:

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT	UN3205	Alkaline earth metal alcoholates, n.o.s. (Barium isopropoxide)	4.2	III
IATA	UN3205	Alkaline earth metal alcoholates, n.o.s.	4.2	III
IMDG/IMO	UN3205	Alkaline earth metal alcoholates, n.o.s.	4.2	III

Source:[5]

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